

IUPAC name for Ethyl 2-methylnicotinate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 2-methylnicotinate*

Cat. No.: *B161284*

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An In-depth Technical Guide to **Ethyl 2-methylnicotinate**

Introduction

Ethyl 2-methylnicotinate, a substituted pyridine derivative, is a key chemical intermediate with significant applications in the pharmaceutical and specialty chemical industries. Its structural features make it a valuable building block for the synthesis of more complex molecules, including bioactive compounds and therapeutic agents. This document provides a comprehensive overview of its chemical properties, synthesis, and notable applications, intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Nomenclature and Chemical Identity

The compound is systematically named according to IUPAC nomenclature, and it is also recognized by several common names and registry numbers.

Identifier	Value
IUPAC Name	ethyl 2-methylpyridine-3-carboxylate[1]
Synonyms	Ethyl 2-methylnicotinate, 2-Methylnicotinic acid ethyl ester, 3-Pyridinecarboxylic acid, 2-methyl-, ethyl ester[2][3][4][5][6]
CAS Number	1721-26-2[1][2][3][7]
Molecular Formula	C ₉ H ₁₁ NO ₂ [1][2][6][7]
InChI Key	TZORNSWZUZDUCU-UHFFFAOYSA-N[2][6][8]
Canonical SMILES	CCOC(=O)c1cccncc1C[2][7]

Physicochemical Properties

Ethyl 2-methylnicotinate is typically a liquid at room temperature with properties that are well-characterized.

Property	Value	Source
Molecular Weight	165.19 g/mol	[1][2][6][7]
Appearance	Clear, colorless to orange/yellow liquid	[3][4][9]
Boiling Point	126-127 °C @ 24 mmHg; 125 °C @ 20 mmHg	[3][4][5]
Density	1.072 g/mL at 25 °C	[3][5]
Refractive Index	n _{20/D} 1.505	[3][5]
Flash Point	217 °F (102.8 °C)	[3]
Solubility	Slightly soluble in water.[3][5] Soluble in organic solvents such as ethanol, ethyl acetate, and dichloromethane.[9]	
LogP	1.567	[2]

Synthesis and Manufacturing

The synthesis of **Ethyl 2-methylNicotinate** can be achieved through various organic chemistry routes. A patented method highlights a specific and efficient preparation process.[9]

Experimental Protocol: Synthesis from 1,1,3,3-Tetraethoxypropane

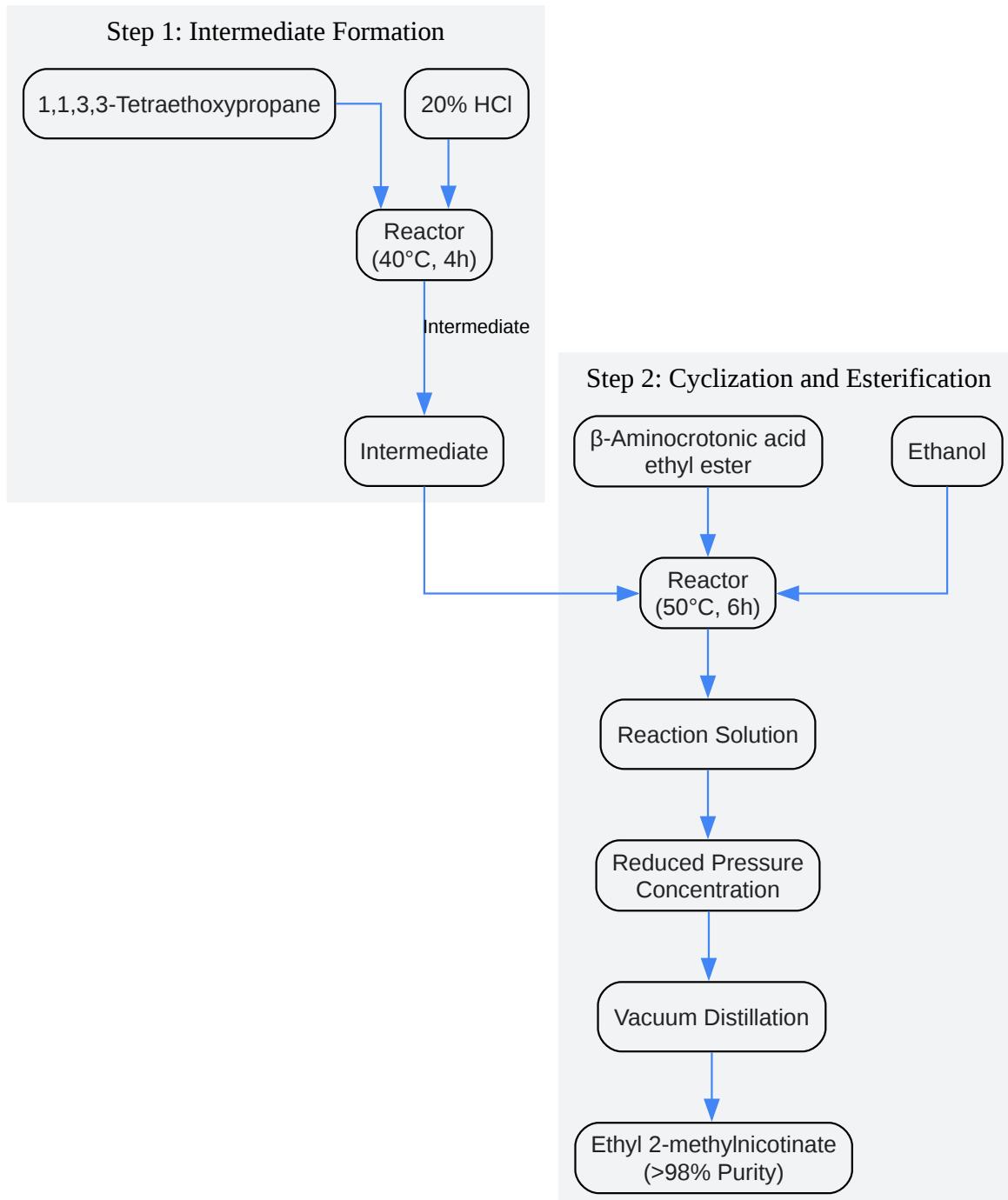
This method involves a two-step process starting with the acid-catalyzed hydrolysis of 1,1,3,3-tetraethoxypropane, followed by a condensation and cyclization reaction with β -aminocrotonic acid ethyl ester.[9]

Step 1: Preparation of the Malondialdehyde bis(diethyl acetal) Intermediate

- Add 2.0 moles of 1,1,3,3-tetraethoxypropane to a reactor at room temperature.
- While stirring, add 2.5 moles of 20% (w/w) hydrochloric acid.
- Control the reaction temperature at 40 °C and maintain for 4 hours.

Step 2: Synthesis of **Ethyl 2-methylNicotinate**

- To the reactor containing the intermediate from Step 1, add 1.0 mole of β -aminocrotonic acid ethyl ester and 6.0 moles of ethanol.
- Adjust the reaction temperature to 50 °C and allow the reaction to proceed for 6 hours.
- After the reaction is complete, concentrate the mixture under reduced pressure.
- The crude product is then purified by vacuum distillation to yield **Ethyl 2-methylNicotinate** with a purity typically exceeding 98%. [9]

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Caption: Workflow for the synthesis of **Ethyl 2-methylNicotinate**.

Applications in Drug Development and Chemical Synthesis

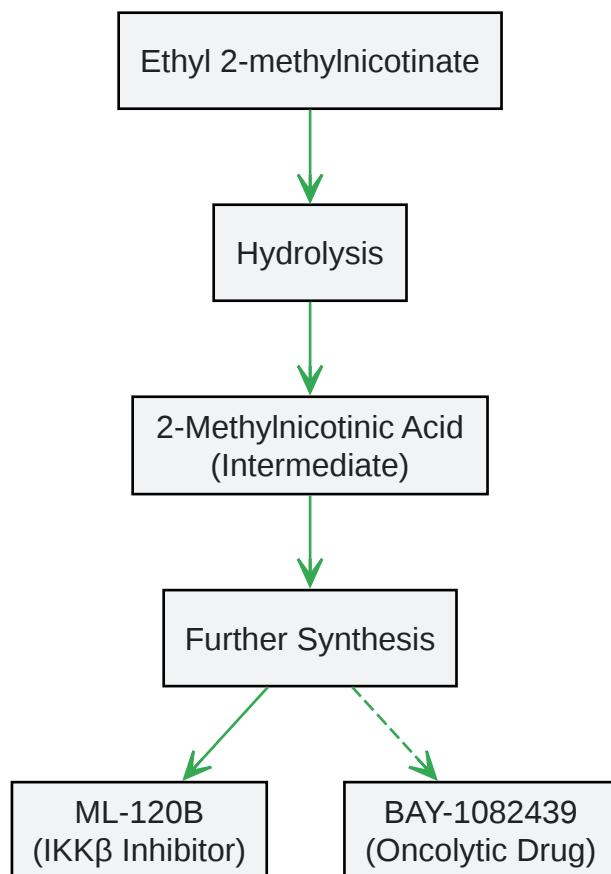
Ethyl 2-methylnicotinate is a crucial intermediate, primarily valued for its role in the synthesis of pharmaceuticals.[\[10\]](#)

Intermediate for Active Pharmaceutical Ingredients (APIs)

The most significant application of **Ethyl 2-methylnicotinate** is as a key intermediate for the production of 2-methylnicotinic acid.[\[9\]](#) This acid is a precursor to advanced therapeutic agents, including:

- ML-120B: A specific ATP-competitive IKK β (IkB kinase β) inhibitor.
- BAY-1082439: An oncolytic drug candidate.[\[9\]](#)

The conversion involves the hydrolysis of the ethyl ester to the corresponding carboxylic acid, which then undergoes further synthetic transformations.



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Caption: Synthetic pathway from **Ethyl 2-methylnicotinate** to APIs.

Other Synthetic Applications

Beyond its primary role, **Ethyl 2-methylnicotinate** is also utilized in the preparation of various other chemical entities:

- Amino Esters: It serves as a reactant in the synthesis of complex amino esters like ethyl 2-(piperidinylaminomethyl)benzoate and ethyl 2-(diethylaminomethyl)benzoate.[5][11]
- Specialty Chemicals: The compound finds use in the synthesis of agrochemicals and in the flavor and fragrance industry.[10]

Analytical Methods

The purity and identity of **Ethyl 2-methylnicotinate** are typically confirmed using standard analytical techniques.

High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be employed for the analysis of **Ethyl 2-methylnicotinate**.
[\[12\]](#)

- Column: Newcrom R1 or equivalent C18 column.
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acidifier like phosphoric acid. For Mass Spectrometry (MS) compatible methods, formic acid should be used in place of phosphoric acid.[\[12\]](#)
- Detection: UV detection, typically around 268 nm.[\[4\]\[5\]](#)
- Application: This method is suitable for purity assessment, impurity profiling, and pharmacokinetic studies.[\[12\]](#)

Spectroscopic Data

- ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry: Spectral data are available in various databases and are used for structural confirmation.[\[1\]\[6\]\[8\]](#)

Safety and Handling

Ethyl 2-methylnicotinate requires careful handling due to its potential hazards.

Hazard Class	GHS Statement
Skin Corrosion/Irritation	H315: Causes skin irritation (Category 2) [1]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation (Category 2) [1]
Specific Target Organ Toxicity	H335: May cause respiratory irritation (Category 3) [1]

Recommended Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Use in a well-ventilated area or under a chemical fume hood.
- Avoid inhalation of vapors and direct contact with skin and eyes.
- Store in a cool, dry place away from incompatible materials.

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- To cite this document: BenchChem. [IUPAC name for Ethyl 2-methylnicotinate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b161284#iupac-name-for-ethyl-2-methylnicotinate>

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